

Application Notes and Protocols: Boc-His(3-Bom)-Osu Coupling Reaction

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Compound of Interest

Compound Name: *Boc-His(3-Bom)-Osu*

Cat. No.: *B613689*

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These application notes provide a detailed overview of the reaction conditions and reagents for the coupling of α -Boc-Nim-(3-benzyloxymethyl)-L-histidine N-succinimidyl ester (**Boc-His(3-Bom)-Osu**) in solid-phase peptide synthesis (SPPS). The protocols outlined below are based on established methodologies for Boc-based peptide synthesis and aim to ensure high coupling efficiency while minimizing side reactions, particularly racemization.

Introduction

Boc-His(3-Bom)-Osu is a specialized amino acid derivative designed for use in Boc-based solid-phase peptide synthesis. The key features of this reagent are:

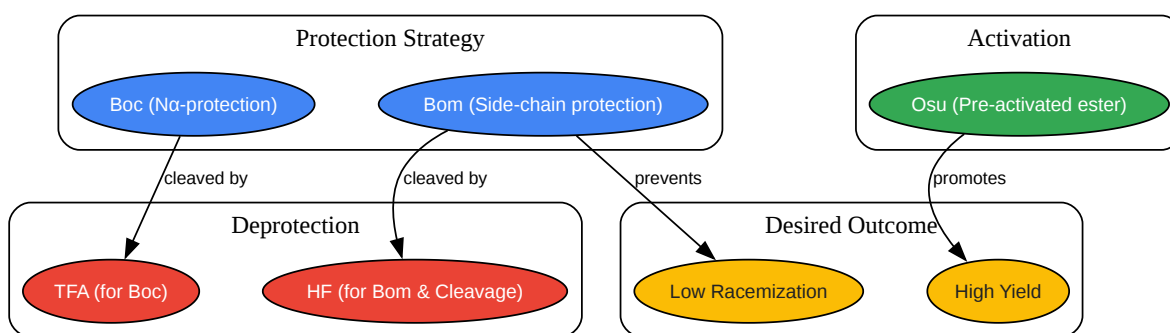
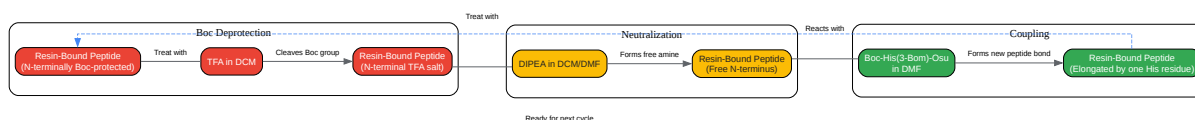
- **α -Boc Protection:** The tert-butyloxycarbonyl (Boc) group provides temporary protection of the alpha-amino group, which is readily cleaved by mild acids like trifluoroacetic acid (TFA).
- **Nim-Bom Protection:** The benzyloxymethyl (Bom) group protects the imidazole side chain of histidine. This protection is crucial for preventing racemization, a common side reaction during the activation and coupling of histidine residues. The Bom group effectively shields the π -nitrogen of the imidazole ring, which can otherwise catalyze the abstraction of the α -proton, leading to a loss of stereochemical integrity.^[1]
- **Carboxyl Activation as an Osu Ester:** The N-hydroxysuccinimide (Osu) ester is a pre-activated form of the carboxylic acid. This allows for a direct and efficient coupling reaction

with the free N-terminal amine of the growing peptide chain on the solid support, generally leading to high coupling yields.[1]

Reaction Mechanism and Logical Workflow

The coupling of **Boc-His(3-Bom)-Osu** to a resin-bound peptide with a free N-terminus follows a nucleophilic acyl substitution mechanism. The primary function of the Osu group is to act as an excellent leaving group, facilitating the formation of a stable amide (peptide) bond.

The general workflow for a coupling cycle in Boc-SPPS using **Boc-His(3-Bom)-Osu** is depicted below. This cycle involves the deprotection of the N-terminal Boc group, followed by neutralization and the coupling of the activated histidine residue.



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References

- 1. Boc-His(3-Bom)-Osu | 129672-10-2 | Benchchem [benchchem.com]
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